

# Hexylene glycol-d12 molecular weight and formula

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## Compound of Interest

Compound Name: Hexylene glycol-d12

Cat. No.: B580266

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## In-Depth Technical Guide: Hexylene Glycol-d12

This guide provides the core physicochemical properties of **Hexylene Glycol-d12**, a deuterated form of hexylene glycol.<sup>[1][2]</sup> The information is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards or tracers in metabolic studies.

## Physicochemical Properties

**Hexylene Glycol-d12**, also known as 2-Methyl-2,4-pentanediol-d12, is the deuterium-labeled version of hexylene glycol.<sup>[1]</sup> The substitution of hydrogen atoms with deuterium isotopes results in a higher molecular weight compared to the unlabeled compound. This isotopic labeling is crucial for its use in quantitative analyses using techniques like NMR, GC-MS, or LC-MS.<sup>[1]</sup>

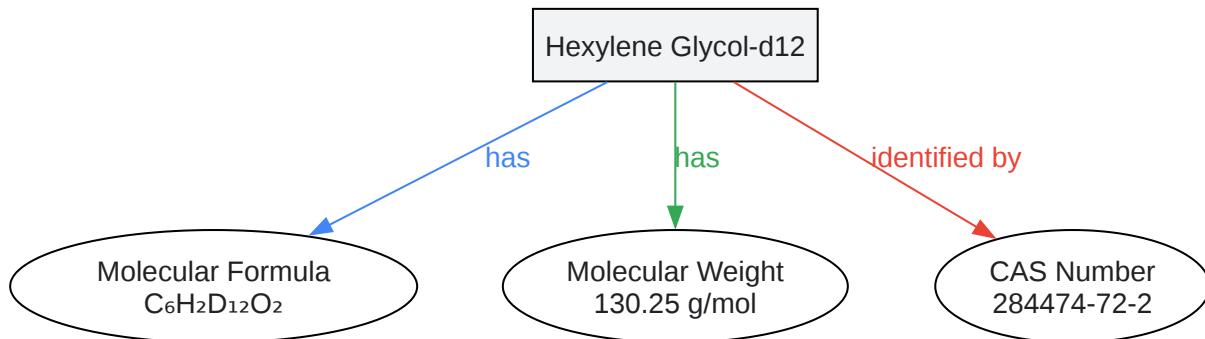
The key quantitative data for **Hexylene Glycol-d12** are summarized in the table below.

Property	Value	Source
Chemical Formula	C <sub>6</sub> H <sub>12</sub> D <sub>12</sub> O <sub>2</sub>	[3][4][5]
Molecular Weight	130.25 g/mol	[1][3][5]
Unlabeled CAS Number	107-41-5	[4][5][6]
Labeled CAS Number	284474-72-2	[3][4][6]

The unlabeled counterpart, hexylene glycol ( $C_6H_{14}O_2$ ), has a molecular weight of approximately 118.17 g/mol .<sup>[7]</sup>

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound and its fundamental properties.



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Core properties of **Hexylene Glycol-d12**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 284474-72-2|Hexylene Glycol-d12|Hexylene Glycol-d12|-范德生物科技公司 [biofount.com]
- 4. Hexylene Glycol-d12 | CAS 284474-72-2 | LGC Standards [lgcstandards.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. Hexylene Glycol-d12 | CAS 284474-72-2 | LGC Standards [[lgcstandards.com](#)]
- 7. Hexylene Glycol | C6H14O2 | CID 7870 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [Hexylene glycol-d12 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580266#hexylene-glycol-d12-molecular-weight-and-formula>]

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